

Personal protective equipment for handling (-)-Strigolactone GR24

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Compound of Interest

Compound Name: (-)-Strigolactone GR24

Cat. No.: B1145139

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Essential Safety and Handling Guide for (-)-Strigolactone GR24

This guide provides immediate safety, handling, and disposal protocols for **(-)-Strigolactone GR24**, tailored for researchers, scientists, and drug development professionals. The following procedural information is designed to ensure the safe and effective use of GR24 in a laboratory setting.

Hazard Identification and Safety Precautions

(-)-Strigolactone GR24 is a synthetic analog of strigolactones and should be handled with care in a laboratory environment. Based on available Safety Data Sheets (SDS), the compound presents the following hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[2\]](#)
- Causes skin and serious eye irritation.[\[1\]](#)[\[2\]](#)
- May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Table 1: GHS Hazard and Precautionary Statements for **(-)-Strigolactone GR24**

Code	Statement
Hazard Statements	
H302	Harmful if swallowed.[1][2]
H312	Harmful in contact with skin.[1][2]
H332	Harmful if inhaled.[1][2]
H315	Causes skin irritation.[1][2]
H319	Causes serious eye irritation.[1][2]
H335	May cause respiratory irritation.[1][2]
Precautionary Statements	
P270	Do not eat, drink or smoke when using this product.[1][2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P332+P313	If skin irritation occurs: Get medical advice/attention.

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **(-)-Strigolactone GR24**, the following PPE is mandatory:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.

- Skin and Body Protection: Wear a laboratory coat and, if necessary, additional protective clothing to prevent skin exposure.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if working with the solid form or if there is a risk of generating aerosols.

All handling of GR24 should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.^[1]

Storage and Stability

Proper storage is crucial to maintain the integrity of **(-)-Strigolactone GR24**.

Table 2: Storage Conditions for **(-)-Strigolactone GR24**

Condition	Temperature	Duration	Additional Notes
Long-term Storage	-20°C	≥ 4 years	Store in a tightly sealed container under an inert gas like nitrogen. ^[2]
Short-term Storage	Room Temperature	For shipment and brief periods	Avoid prolonged exposure to ambient temperatures.
Stock Solution (-80°C)	-80°C	Up to 6 months	Store in a sealed container, protected from moisture and light. ^[3]
Stock Solution (-20°C)	-20°C	Up to 1 month	Store in a sealed container, protected from moisture and light. ^[3]

GR24 is soluble in several organic solvents.^[4]

Table 3: Solubility of **(-)-Strigolactone GR24**

Solvent

Dimethyl sulfoxide (DMSO)

N,N-Dimethylformamide (DMF)

Ethanol

Methanol

Acetone

Experimental Protocol: Preparation of a 1 mM GR24 Stock Solution and Working Solutions

This protocol provides a step-by-step guide for preparing a stock solution of GR24 and subsequent working solutions for use in plant biology experiments, adapted from established laboratory procedures.

Materials:

- **(-)-Strigolactone GR24** (solid)
- Acetone (analytical grade)
- Ethanol (100%, analytical grade)
- MilliQ water
- 8% PEG 1450 in 50% Ethanol (optional, for specific applications)
- Microcentrifuge tubes or glass vials
- Pipettes and sterile filter tips
- Vortex mixer
- Ice bucket

Procedure:

Part 1: Preparation of 1 mM GR24 Stock Solution

- Calculate the required mass of GR24: The molecular weight of GR24 is 298.29 g/mol . To prepare a 1 mM stock solution, you will need 0.2983 mg of GR24 per 1 mL of solvent.
- Weigh the GR24: In a chemical fume hood, carefully weigh the desired amount of solid GR24. Due to the small quantities, it is advisable to weigh a larger amount (e.g., 2.983 mg) and dissolve it in a larger volume (e.g., 10 mL) to ensure accuracy.
- Dissolve in Acetone: Add the weighed GR24 to a labeled glass vial. Add the calculated volume of acetone to the vial.
- Ensure complete dissolution: Vortex the solution until the GR24 is completely dissolved.
- Storage: Store the 1 mM stock solution at -20°C in a tightly sealed, light-protected container.

Part 2: Preparation of Working Solutions (Example for 1 μ M final concentration)

This example is for preparing a 1000 μ L working solution for direct application to plant buds.[3]

- Prepare on ice: Conduct all dilutions on ice to minimize degradation.[3]
- Combine solvents: In a sterile microcentrifuge tube, combine the following, in order:
 - 375 μ L of 100% Ethanol
 - 374 μ L of MilliQ Water
 - 250 μ L of 8% PEG 1450 (in 50% Ethanol)
- Add GR24 stock solution: Add 1 μ L of the 1 mM GR24 stock solution to the solvent mixture.
- Mix gently: Vortex the solution gently to ensure it is homogenous.
- Use immediately or store briefly: Use the working solution immediately for your experiment. If necessary, it can be stored at -20°C for a short period before use.[3] A control solution

should be prepared using 1 μ L of pure acetone instead of the GR24 stock solution.[3]

Disposal Plan

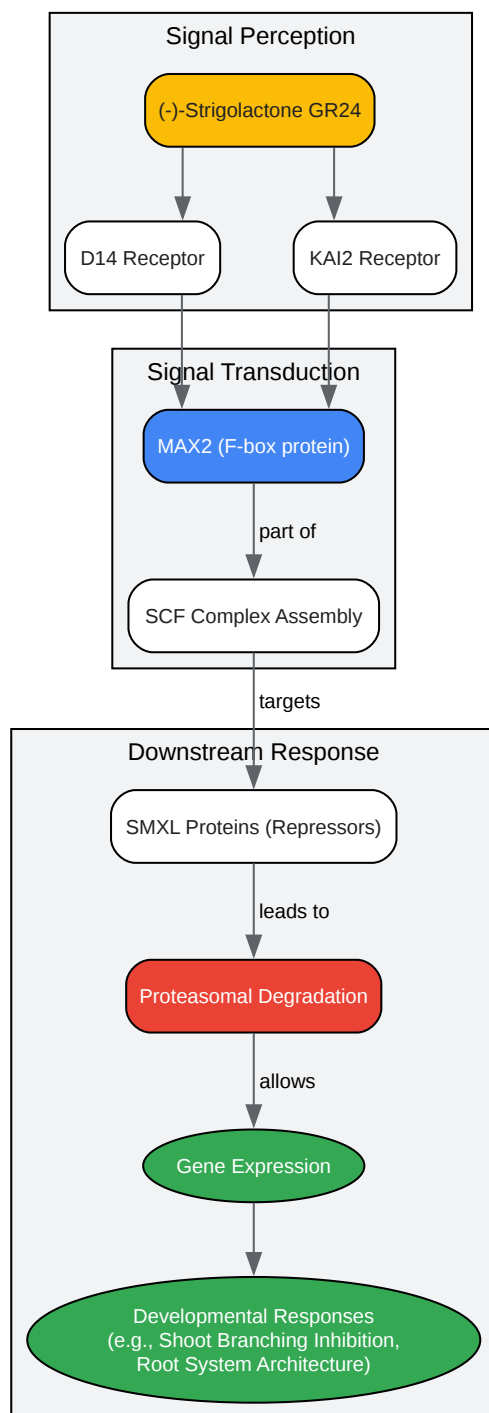
All waste contaminated with **(-)-Strigolactone GR24** must be treated as hazardous chemical waste.

- **Solid Waste:** Collect unused solid GR24, contaminated gloves, pipette tips, and other disposable materials in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all unused stock and working solutions in a labeled hazardous waste container suitable for flammable organic solvents. Do not pour GR24 solutions down the drain.
- **Disposal:** Arrange for the disposal of all hazardous waste through your institution's environmental health and safety office or a licensed hazardous waste disposal contractor.

Signaling Pathway and Experimental Workflow

(-)-Strigolactone GR24 is known to be perceived by two distinct receptors in plants like *Arabidopsis*, leading to downstream signaling. The racemic mixture of GR24 contains two enantiomers that activate the DWARF14 (D14) receptor in the strigolactone signaling pathway and the KARRIKIN INSENSITIVE 2 (KAI2) receptor in a related signaling pathway. Both pathways converge on the F-box protein MAX2, which leads to the degradation of SMXL family proteins and subsequent regulation of gene expression.

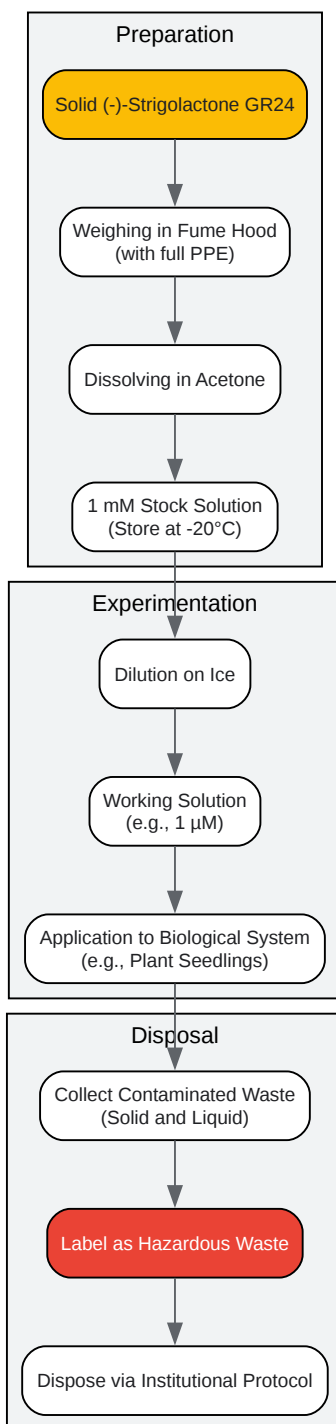
(-)-Strigolactone GR24 Dual Signaling Pathway

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Caption: Dual signaling pathway of **(-)-Strigolactone GR24** via D14 and KAI2 receptors.

The experimental workflow for handling and preparing GR24 solutions follows a logical progression from safe handling of the solid compound to the preparation of stock and working solutions for biological assays.

Experimental Workflow for (-)-Strigolactone GR24

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